

Malondialdehyde (MDA): A Technical Guide to its Chemical Properties, Biological Reactivity, and Analysis

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Compound of Interest

Compound Name: Propanedial

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Introduction

Malondialdehyde (MDA) is a highly reactive three-carbon dialdehyde that serves as a prominent biomarker for oxidative stress.[1][2] It is a major end-product of polyunsaturated fatty acid (PUFA) peroxidation, a process where reactive oxygen species (ROS) degrade lipids, leading to cellular damage.[3][4] Due to its ability to react with and modify various biomolecules, including proteins, DNA, and phospholipids, MDA is implicated in the pathogenesis of numerous diseases, such as cancer, cardiovascular diseases, and neurodegenerative disorders.[5][6][7] This guide provides an in-depth overview of the core chemical and physical properties of MDA, its biological reactivity, its role in signaling pathways, and detailed protocols for its quantification.

Chemical and Physical Properties

MDA, with the chemical formula $C_3H_4O_2$, exists in equilibrium between its dialdehyde and enol forms.[1][8] In aqueous solutions under physiological conditions, it is primarily found as the enolate anion, which has a pKa of 4.46.[2][9] While pure MDA is a solid at room temperature, it is highly reactive and not shelf-stable; therefore, it is often generated in situ by hydrolyzing its commercially available acetal precursors, such as 1,1,3,3-tetramethoxypropane (TMP) or 1,1,3,3-tetraethoxypropane (TEP).[8][10]

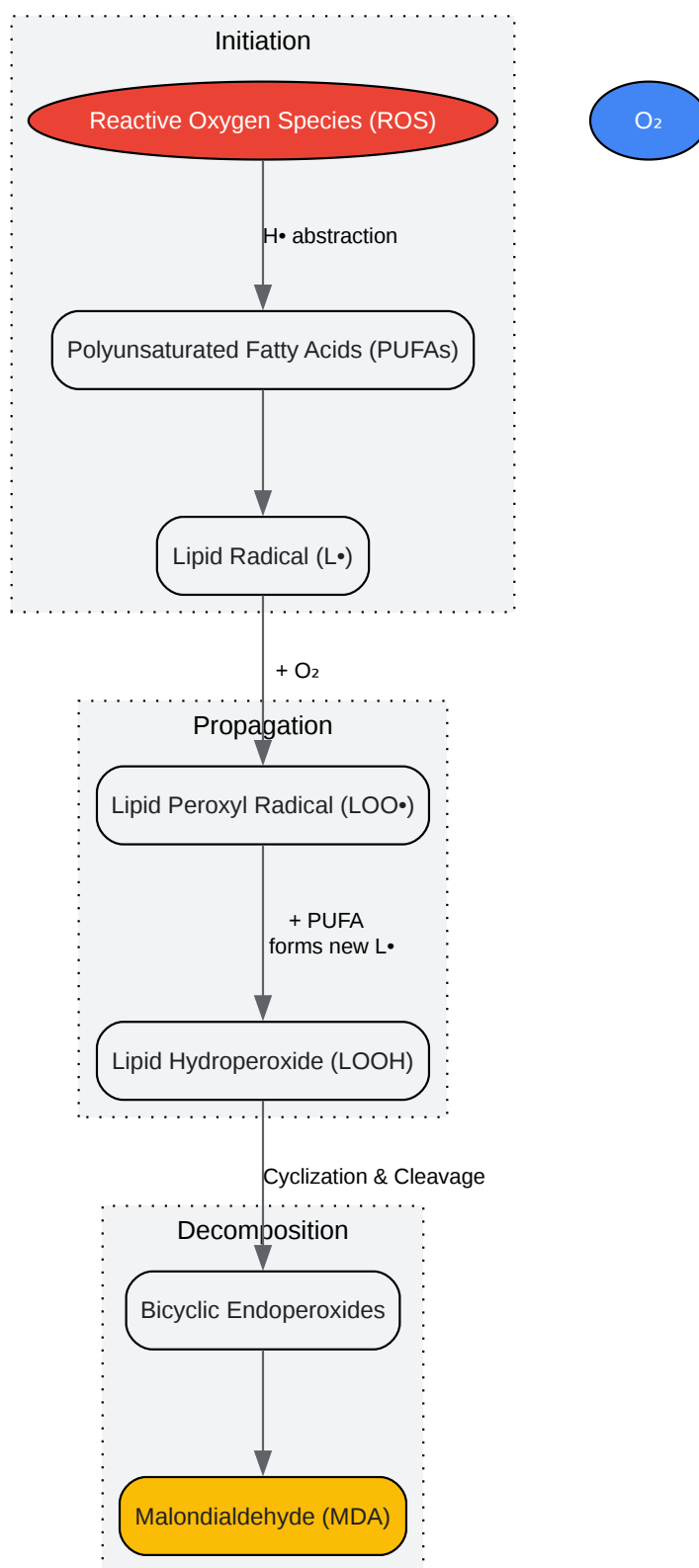
Table 1: Physical and Chemical Properties of Malondialdehyde

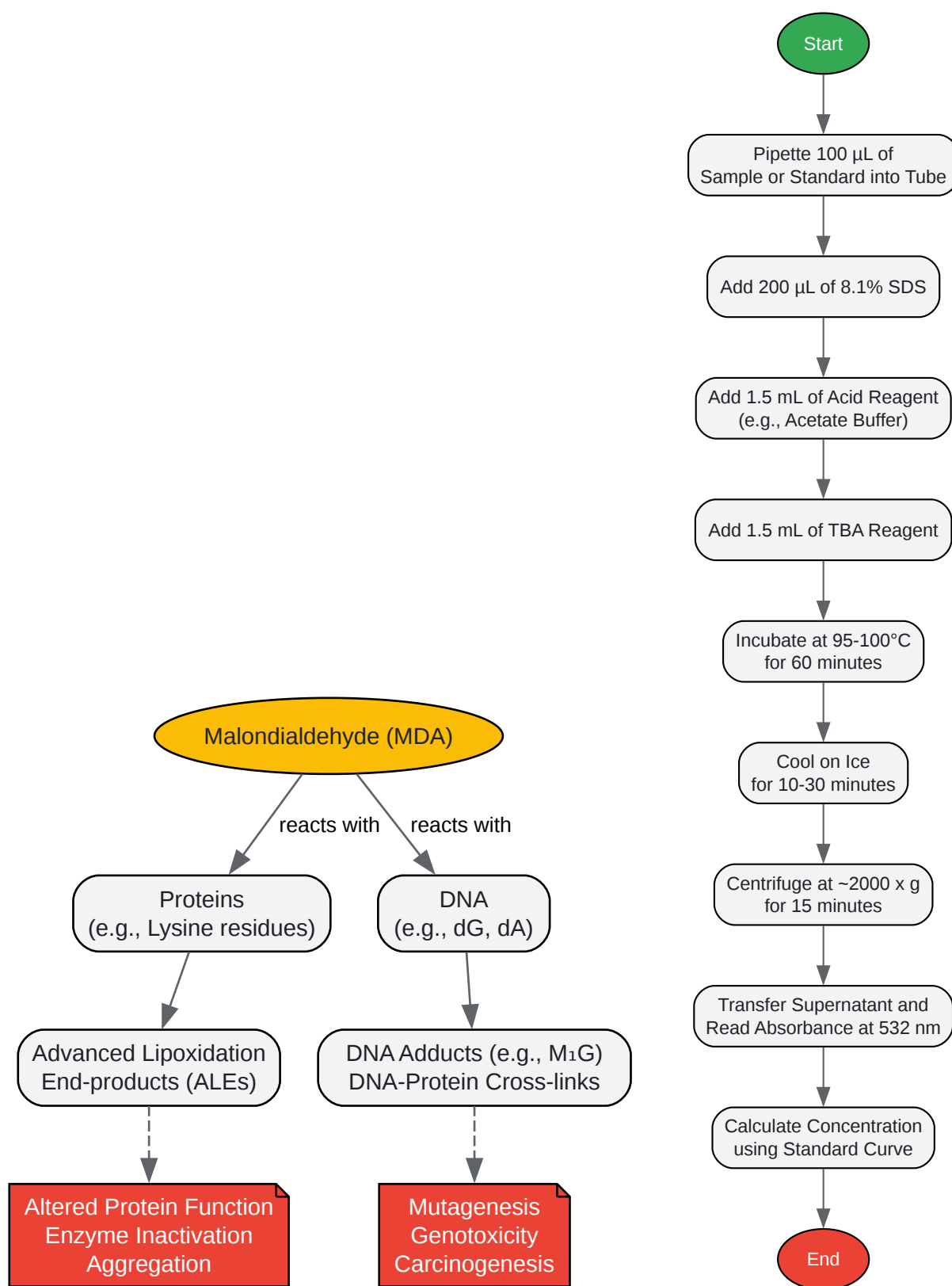
Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ O ₂	[1]
Molar Mass	72.063 g·mol ⁻¹	[8][11]
Appearance	Colorless to yellowish needle-like solid	[1][9]
Melting Point	72-74 °C	[1][9]
Boiling Point	108 °C (decomposes)	[1][8]
Density	0.991 g/mL	[1][8]
pKa	4.46	[2][9]
Solubility in Water	>100 g/L at 25 °C	[1]
UV Absorbance Max (in water)	Weak n → π* transition	[12]
UV Absorbance Max (organic solvents)	234 nm (sym-cis enol), 271 nm (sym-trans enol)	[12]

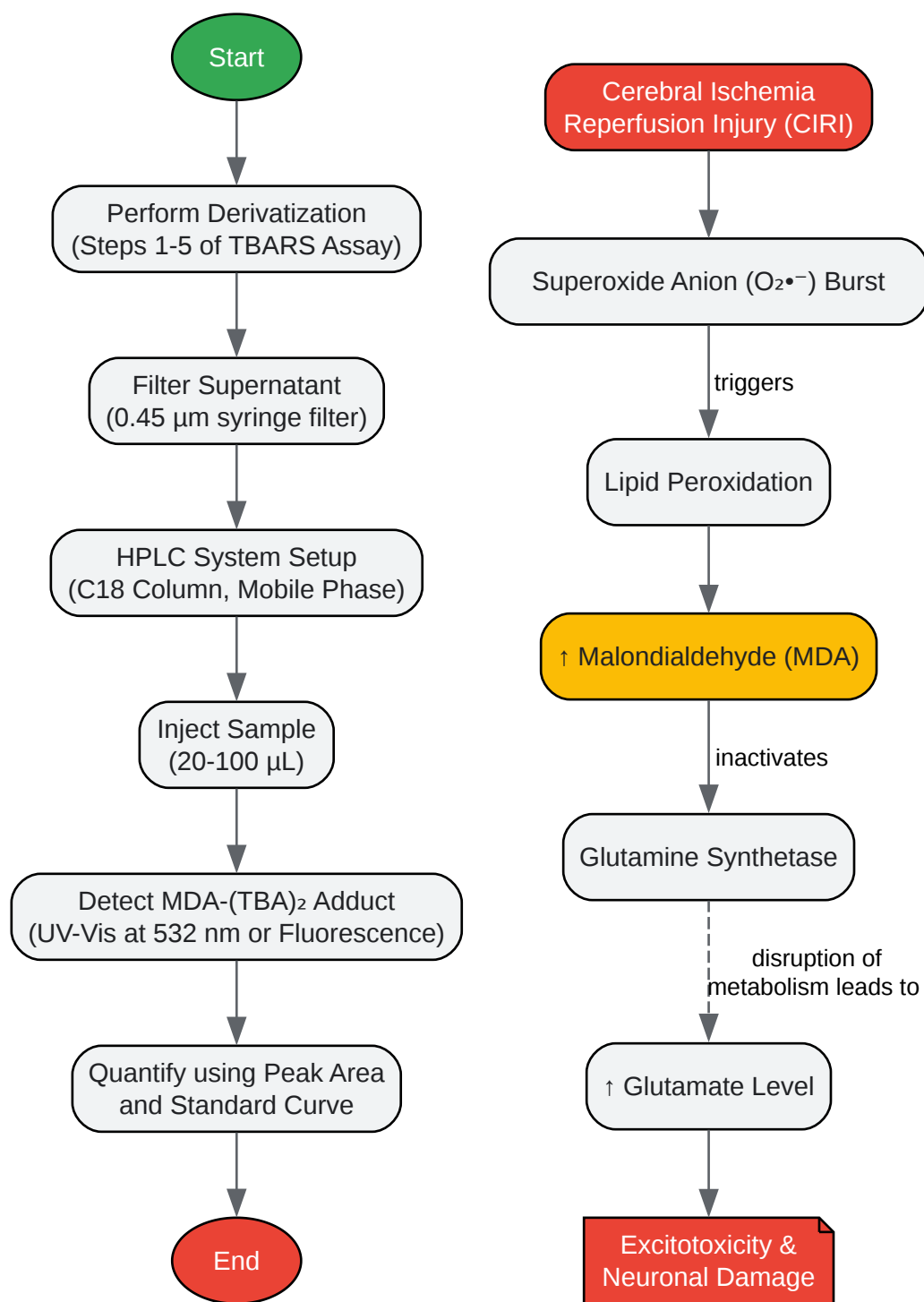
Biosynthesis, Reactivity, and Biological Significance

Biosynthesis via Lipid Peroxidation

MDA is primarily generated through the oxidative degradation of polyunsaturated fatty acids. This process is initiated by ROS, which abstract a hydrogen atom from a lipid molecule, creating a lipid radical. This radical reacts with oxygen to form a lipid peroxy radical, propagating a chain reaction that ultimately leads to the formation of unstable bicyclic endoperoxides, which then decompose to yield MDA and other reactive aldehydes.[4][13][14] MDA can also be produced enzymatically as a byproduct during the biosynthesis of thromboxane A2 from arachidonic acid.[4][13][14]







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